

Chemical structure and IUPAC name of 2,2-Dimethoxy-2-phenylacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Methoxy-2-phenylacetophenone

Cat. No.: B1295560

[Get Quote](#)

An In-depth Technical Guide to 2,2-Dimethoxy-2-phenylacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2,2-Dimethoxy-2-phenylacetophenone, a widely used photoinitiator. This document details its chemical structure, IUPAC nomenclature, physicochemical properties, and detailed experimental protocols for its synthesis.

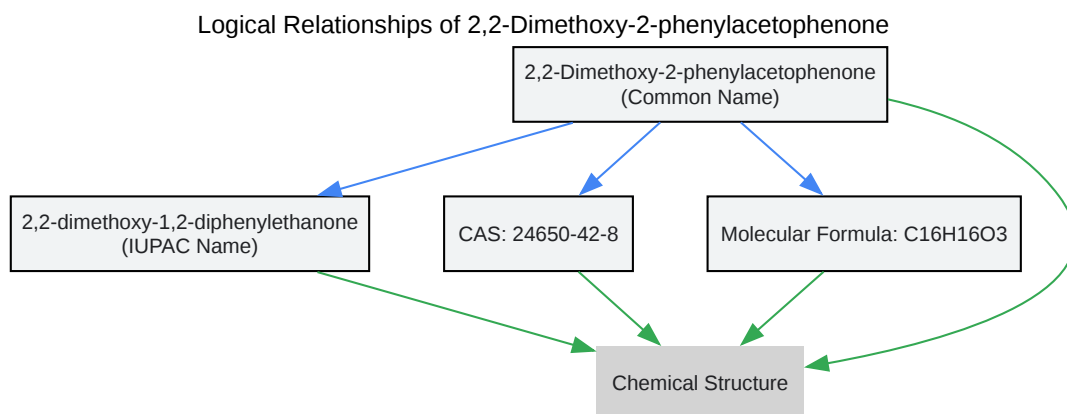
Chemical Structure and Nomenclature

2,2-Dimethoxy-2-phenylacetophenone is an organic compound that is a derivative of acetophenone.^[1] Its structure features a central carbonyl group bonded to a phenyl ring and a carbon atom substituted with two methoxy groups and a phenyl ring.

IUPAC Name: 2,2-dimethoxy-1,2-diphenylethanone^{[2][3][4][5]}

Synonyms: Benzil dimethyl ketal, Irgacure 651, DMPA^{[2][5][6]}

CAS Number: 24650-42-8^{[2][3][4]}



[Click to download full resolution via product page](#)

Caption: Logical relationships of 2,2-Dimethoxy-2-phenylacetophenone.

Physicochemical Properties

2,2-Dimethoxy-2-phenylacetophenone is a white to off-white crystalline solid at room temperature.^[1] It is stable but sensitive to light and incompatible with strong acids and oxidizing agents.^{[1][7]}

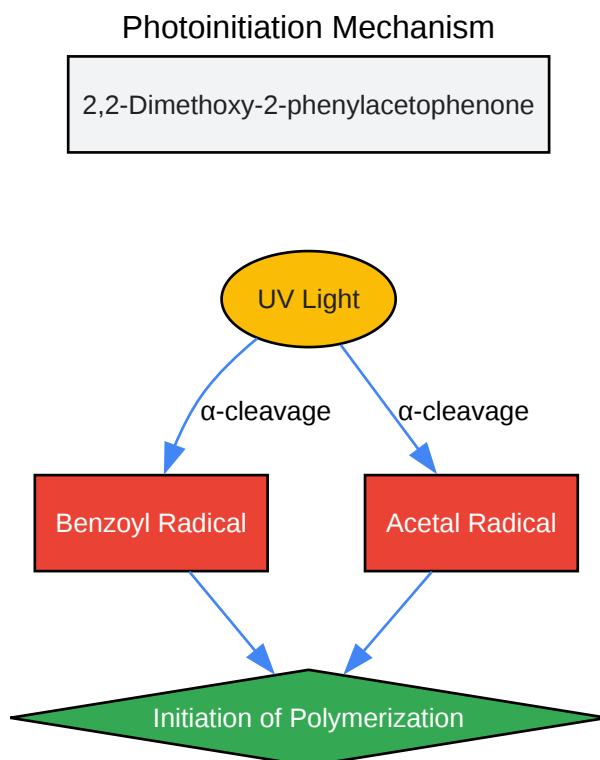
Property	Value
Molecular Formula	C16H16O3
Molecular Weight	256.30 g/mol [2]
Melting Point	67-70 °C[7][8][9]
Boiling Point	169 °C at 7 mmHg[8]
Density	1.1320 g/cm ³ (estimate)[8]
Water Solubility	66.32 mg/L at 25 °C[8]
Vapor Pressure	0.002 Pa at 25 °C[8][9]
LogP	2.95 at 25 °C[8]

Spectroscopic Data

Spectroscopy	Data
¹ H NMR	Spectra are available for this compound.[10]
¹³ C NMR	Spectral data has been reported.[11]
Infrared (IR)	Conforms to the expected spectrum.[4][12]
Mass Spectrometry (MS)	Spectral data is available.[2]

Applications

The primary application of 2,2-Dimethoxy-2-phenylacetophenone is as a photoinitiator for radical polymerization.[1][5] Upon exposure to UV light, it undergoes cleavage to form free radicals that initiate polymerization. It is widely used in UV-curable inks, coatings, and adhesives.[1][9]



[Click to download full resolution via product page](#)

Caption: Photoinitiation mechanism of 2,2-Dimethoxy-2-phenylacetophenone.

Experimental Protocols: Synthesis

Several methods for the synthesis of 2,2-Dimethoxy-2-phenylacetophenone have been reported. Below are two detailed protocols.

Synthesis from Benzil and Dimethyl Sulfate

This method involves the reaction of benzil with dimethyl sulfate and an alkali metal methylate in a nonpolar organic solvent.^[13]

Materials:

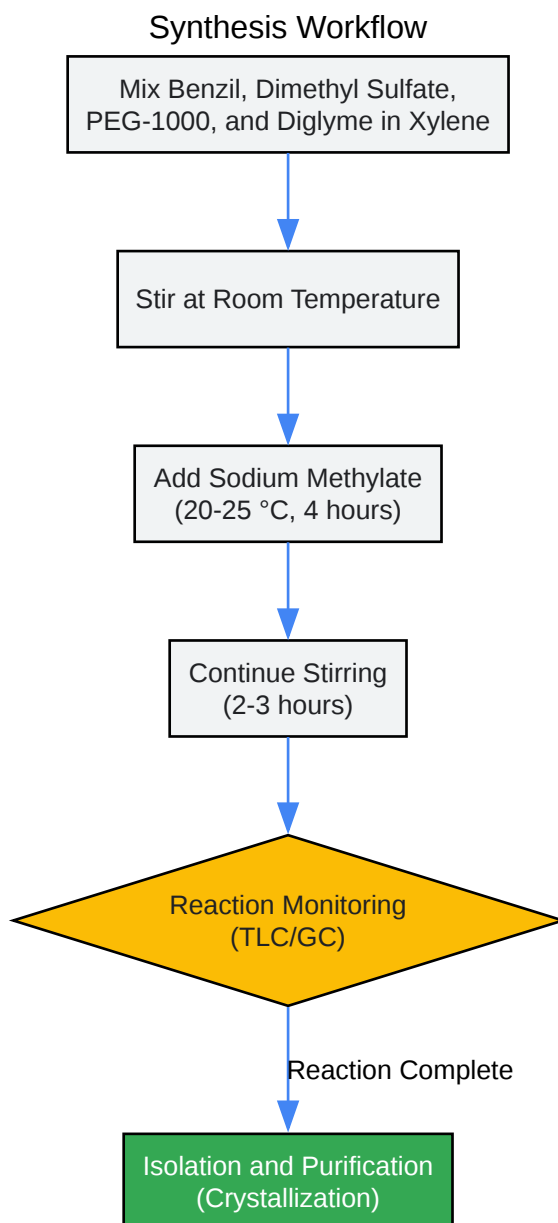
- Benzil

- Dimethyl sulfate
- Sodium methylate (powder)
- Xylene
- Polyethylene glycol (PEG-1000)
- Diglyme

Procedure:

- To 525 ml of xylene, add 92 g of benzil, 71.5 g of dimethyl sulfate, 0.35 g of polyethylene glycol (PEG-1000), and 6 g of diglyme.[\[13\]](#)
- Stir the mixture thoroughly at room temperature.[\[13\]](#)
- Add 33.6 g of powdered sodium methylate in several portions over 4 hours, maintaining the reaction temperature at 20-25 °C.[\[13\]](#)
- After the addition is complete, continue stirring for an additional 2-3 hours.
- Monitor the reaction by a suitable method (e.g., TLC or GC) until completion.
- Upon completion, the product can be isolated and purified by crystallization.

A reported yield for this method is 88.2% with a purity of 99.9%.[\[13\]](#)



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of 2,2-Dimethoxy-2-phenylacetophenone.

Synthesis from Benzil and Methanol

This alternative method avoids the use of the highly toxic dimethyl sulfate.[14]

Materials:

- Benzil
- Methanol
- An organic solvent (e.g., diethyl ether)
- A water-absorbing agent
- Hydrogen chloride gas

Procedure:

- Mix benzil, methanol, and another organic solvent such as diethyl ether.[14]
- Add a water-absorbing agent to the mixture.[14]
- Pass hydrogen chloride gas through the stirred mixture.[14]
- After the reaction is complete, cool the reaction solution to induce crystallization of the crude product.[14]
- Recrystallize the crude product to obtain the purified 2,2-Dimethoxy-2-phenylacetophenone.
[14]

Safety and Handling

2,2-Dimethoxy-2-phenylacetophenone may cause skin irritation and sensitization.[2][6] It can also cause photosensitivity, leading to allergic reactions upon exposure to light.[2][6]

Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. Store in a cool, dark, and dry place.[1][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 2,2-Dimethoxy-2-phenylacetophenone | C₁₆H₁₆O₃ | CID 90571 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. veeprho.com [veeprho.com]
- 4. 2,2-Dimethoxy-2-phenylacetophenone, 99% 50 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 5. 2,2-Dimethoxy-2-phenylacetophenone - Wikipedia [en.wikipedia.org]
- 6. 2,2-Dimethoxy-2-phenylacetophenone - Hazardous Agents | Haz-Map [haz-map.com]
- 7. 2,2-Dimethoxy-2-phenylacetophenone | 24650-42-8 [chemicalbook.com]
- 8. sfdchem.com [sfdchem.com]
- 9. 2,2-dimethoxy-2-phenylacetophenone CAS No. 24650-42-8 | Tintoll [uvabsorber.com]
- 10. 2,2-Dimethoxy-2-phenylacetophenone(24650-42-8) ¹H NMR spectrum [chemicalbook.com]
- 11. rsc.org [rsc.org]
- 12. spectrabase.com [spectrabase.com]
- 13. US5081307A - Process for preparing 2,2-dimethoxy-2-phenylacetophenone - Google Patents [patents.google.com]
- 14. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Chemical structure and IUPAC name of 2,2-Dimethoxy-2-phenylacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295560#chemical-structure-and-iupac-name-of-2-2-dimethoxy-2-phenylacetophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com